

3,4,5-Trifluorophenylacetonitrile: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3,4,5-Trifluorophenylacetonitrile

Cat. No.: B1362308

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **3,4,5-Trifluorophenylacetonitrile**, a key intermediate in pharmaceutical and agrochemical research. Adherence to these guidelines is critical to ensure personal safety and maintain the integrity of experimental work.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,4,5-Trifluorophenylacetonitrile** is presented below. This data is essential for safe handling, storage, and experimental design.

Property	Value
CAS Number	220228-03-5
Molecular Formula	C ₈ H ₄ F ₃ N
Molecular Weight	171.12 g/mol
Melting Point	30-32°C[1]
Boiling Point	214.1±35.0 °C (Predicted)[1]
Density	1.334±0.06 g/cm ³ (Predicted)[1]
Form	Fused solid[1]
Storage Temperature	Room Temperature, sealed in dry conditions[1] [2]

Hazard Identification and Safety Precautions

3,4,5-Trifluorophenylacetonitrile is a hazardous substance that requires careful handling. The primary hazards are related to its toxicity upon ingestion, skin contact, and inhalation.

GHS Hazard Classification:

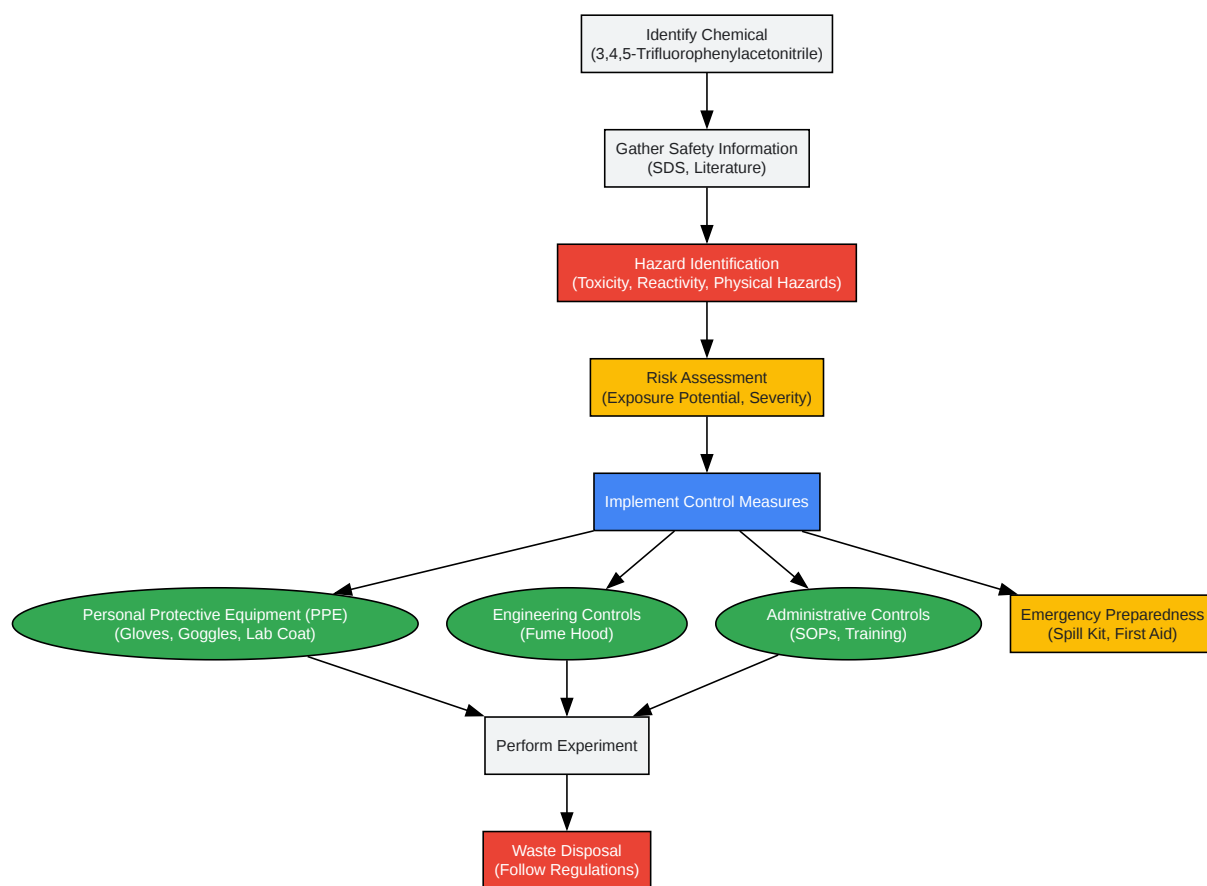
- Acute Toxicity, Oral: Category 4 - Harmful if swallowed.
- Acute Toxicity, Dermal: Category 4 - Harmful in contact with skin.
- Acute Toxicity, Inhalation: Category 3 - Toxic if inhaled.
- Skin Corrosion/Irritation: Category 2 - Causes skin irritation.
- Serious Eye Damage/Eye Irritation: Category 2A - Causes serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): Category 3 - May cause respiratory irritation.

Precautionary Measures:

- P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P311: Call a POISON CENTER or doctor/physician.

Logical Workflow for Chemical Safety Assessment

The following diagram illustrates a logical workflow for assessing and managing the risks associated with handling chemical compounds like **3,4,5-Trifluorophenylacetonitrile**.



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Chemical Safety and Handling Workflow

Handling and Storage

Proper handling and storage procedures are paramount to prevent exposure and maintain the chemical's stability.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including nitrile gloves, safety goggles, and a lab coat.
- Prevent the formation of dust and aerosols.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a dry, well-ventilated area at room temperature.[\[1\]](#)[\[2\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.
- Ensure containers are clearly labeled.

First-Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

In case of a spill, follow these procedures:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- Collect: Carefully scoop the absorbed material into a sealed container for proper disposal.
- Clean: Decontaminate the spill area with a suitable solvent, followed by washing with soap and water.
- Dispose: Dispose of the waste in accordance with local, state, and federal regulations.

Experimental Protocols

The following section outlines a general protocol for the synthesis of a related compound, 2,4,5-trifluoro-phenylacetonitrile, which can be adapted for handling and use of **3,4,5-Trifluorophenylacetonitrile** in a laboratory setting. This procedure should only be performed by trained professionals in a controlled laboratory environment.

Synthesis of 2,4,5-Trifluoro-phenylacetonitrile (Illustrative Protocol)

This protocol is based on a patented method and is provided for illustrative purposes to guide handling procedures.^[3]

Materials:

- 2,4,5-trifluoro benzyl chloride
- Sodium cyanide
- Ionic liquid (e.g., 1-n-butyl-3-methylimidazolium hexafluorophosphate)
- Acetonitrile
- Four-necked reaction flask
- Stirrer
- Heating mantle
- Distillation apparatus

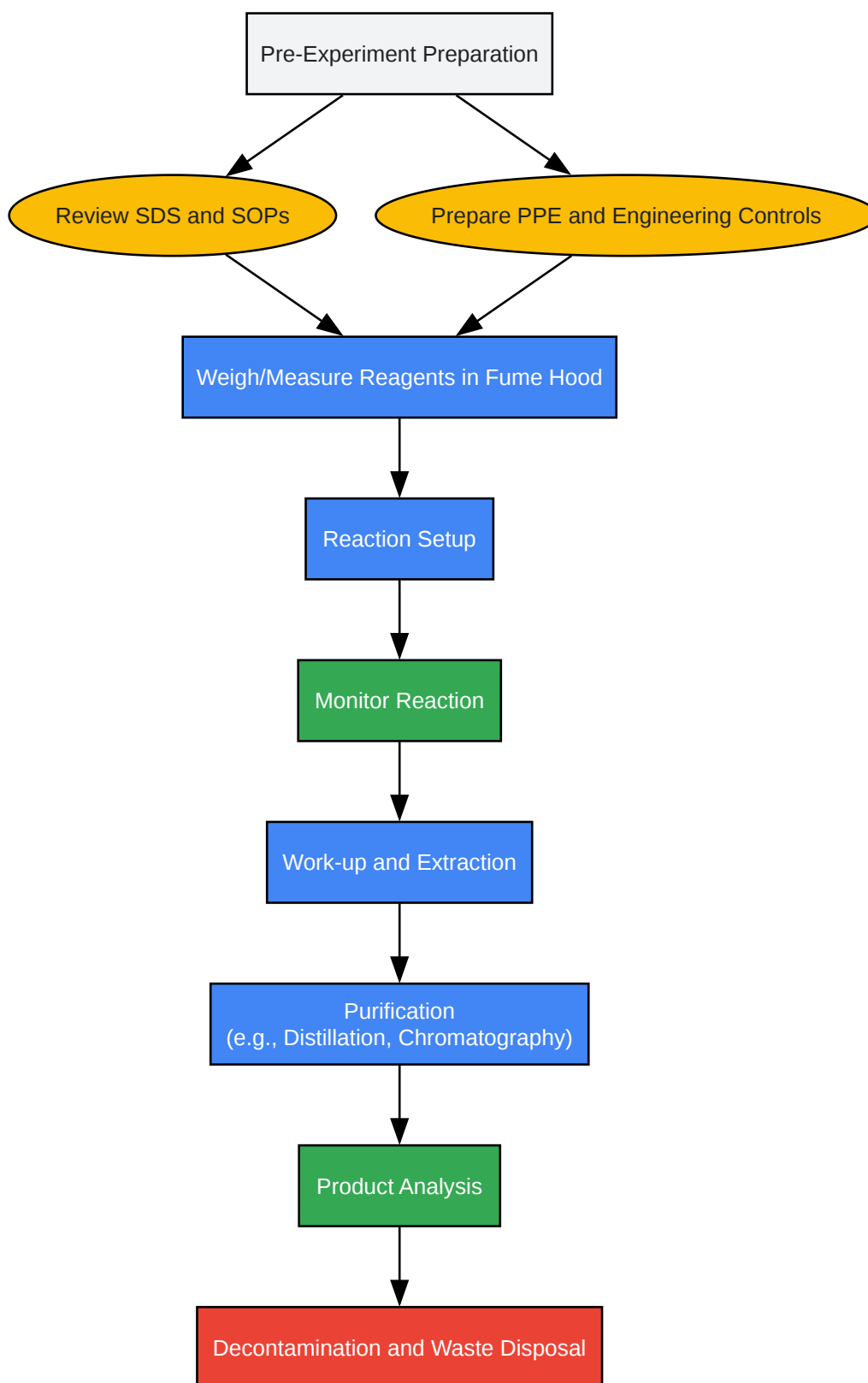
Procedure:

- **Reaction Setup:** In a 250ml four-necked reaction flask, add 200ml of the ionic liquid.
- **Addition of Reactants:** Add 36.1g (0.2 mol) of 2,4,5-trifluoro benzyl chloride to the flask. While stirring, add 11.3g (0.231 mol) of solid sodium cyanide powder.

- Reaction: Heat the mixture to 70°C and maintain for 2 hours.
- Cooling and Extraction: Cool the reaction mixture to room temperature. Extract the product twice with 100ml of acetonitrile.
- Purification: Dry the combined acetonitrile extracts and purify by distillation to obtain 2,4,5-trifluoro-phenylacetonitrile.

Experimental Workflow Diagram

The diagram below outlines the key steps in a typical laboratory synthesis experiment involving a hazardous chemical like **3,4,5-Trifluorophenylacetonitrile**.



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Laboratory Synthesis Workflow

Disposal Considerations

Waste generated from the use of **3,4,5-Trifluorophenylacetonitrile** must be handled as hazardous waste.

- Collect all waste in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless compatibility is confirmed.
- Dispose of the hazardous waste through a licensed disposal company, in strict accordance with all applicable environmental regulations.

This technical guide is intended to provide comprehensive safety and handling information. It is not a substitute for proper training and a thorough understanding of the hazards associated with this chemical. Always consult the latest Safety Data Sheet (SDS) before use and adhere to all institutional safety protocols.

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